Technical Support Center: PD 184352 (CI-1040)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*PD 118440*
CAS No.:	*108351-90-2*
Cat. No.:	*B1678594*

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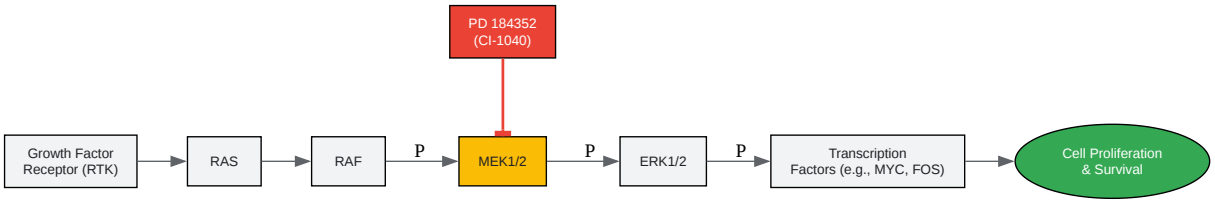
Important Note for Researchers: The compound "**PD 118440**" is a largely uncharacterized molecule with minimal available data. This guide focuses on PD 184352 (also known as CI-1040), a well-characterized, potent, and selective MEK1/2 inhibitor. It is presumed that queries for **PD 118440** may have intended to refer to this more commonly used research compound.

Frequently Asked Questions (FAQs)

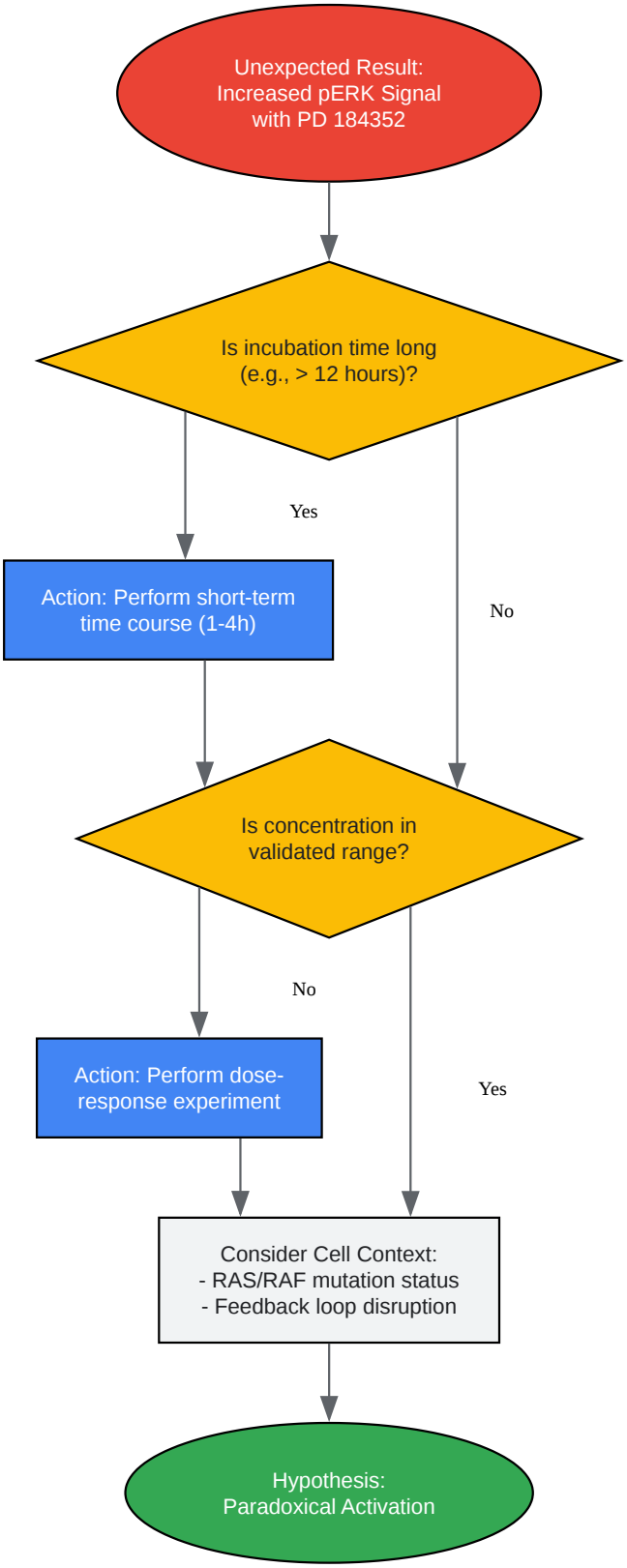
Q1: What is PD 184352 (CI-1040) and what is its primary mechanism of action?

PD 184352 (CI-1040) is a highly specific, orally active, and non-ATP-competitive small-molecule inhibitor of MEK1 and MEK2 (MAPK/ERK Kinase 1/2).[1][2] MEK1/2 are dual-specificity protein kinases that are central components of the RAS-RAF-MEK-ERK signaling pathway.[3] By inhibiting MEK1/2, PD 184352 prevents the phosphorylation and subsequent activation of ERK1/2 (Extracellular signal-Regulated Kinases 1/2), thereby blocking downstream signaling that is often implicated in cell proliferation, differentiation, and survival.[2][3]

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References

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- 2. CI-1040 (PD184352), a targeted signal transduction inhibitor of MEK (MAPKK) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]

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Contact our Ph.D. Support Team for a compatibility check

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